

# 2,6-Diethylaniline Hydrochloride: A Comprehensive Technical Guide for Herbicide Synthesis

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## Compound of Interest

Compound Name: 2,6-Diethylaniline hydrochloride

Cat. No.: B1253448

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide serves as a comprehensive resource on **2,6-diethylaniline hydrochloride**, a pivotal precursor in the synthesis of a range of widely utilized herbicides. This document elucidates its chemical properties, synthesis methodologies, and its critical role in the production of prominent agrochemicals. Detailed experimental protocols, quantitative data, and process visualizations are provided to support research and development in the agricultural and chemical sectors.

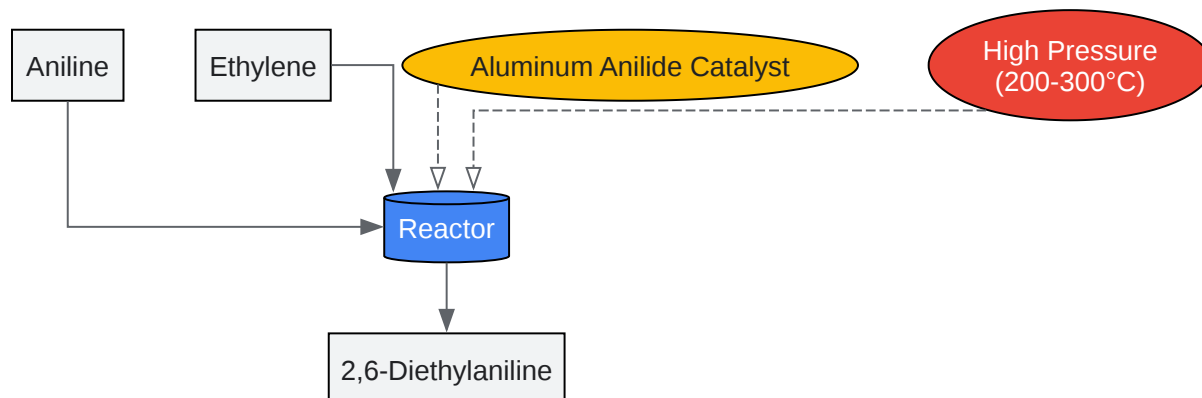
## Chemical and Physical Properties

2,6-Diethylaniline and its hydrochloride salt are fundamental building blocks in organic synthesis. The hydrochloride form is often used to improve the stability and handling of the parent aniline.

Property	2,6-Diethylaniline	2,6-Diethylaniline Hydrochloride
CAS Number	579-66-8[1][2][3]	71477-82-2[4][5]
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N[3][6]	C <sub>10</sub> H <sub>16</sub> ClN
Molecular Weight	149.23 g/mol [6]	185.70 g/mol
Appearance	Colorless to yellow liquid[5]	Colorless needles or crystalline powder[7]
Melting Point	3 °C[5]	175-179 °C (with decomposition)[7]
Boiling Point	243 °C[1][5]	Not applicable
Density	0.906 g/mL at 25 °C[1]	Not available
Solubility	Sparingly soluble in water (0.67 g/L at 27 °C); miscible with isooctane, toluene, and ethanol.[5]	Insoluble in water.[5]

## Synthesis of 2,6-Diethylaniline

The industrial production of 2,6-diethylaniline is primarily achieved through the high-pressure, high-temperature reaction of aniline with ethylene in the presence of a catalyst such as aluminum anilide.[1][2]



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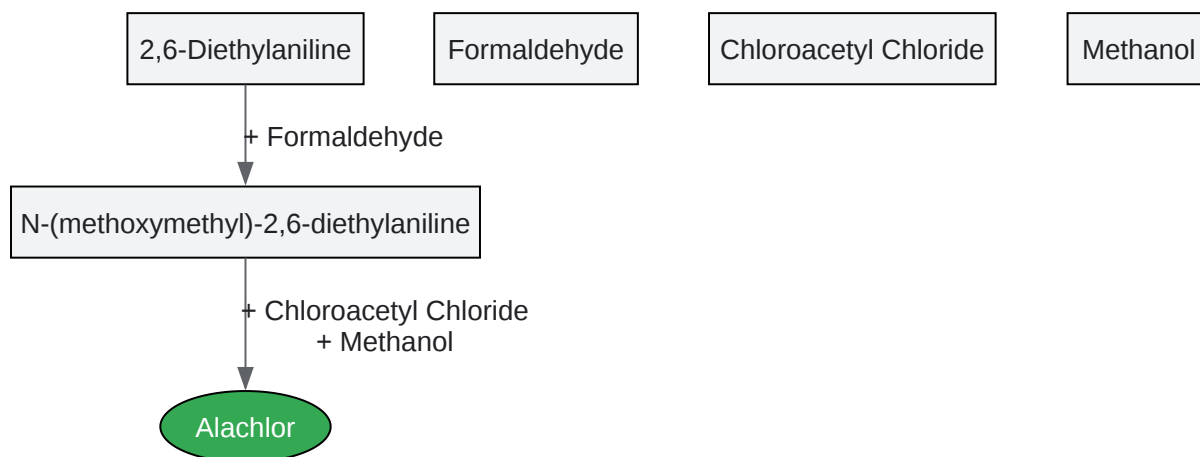
Caption: Industrial synthesis of 2,6-diethylaniline.

## Application as a Precursor for Chloroacetanilide Herbicides

2,6-Diethylaniline is a key intermediate in the manufacturing of several chloroacetanilide herbicides, including Alachlor, Butachlor, and Metolachlor.<sup>[1][2]</sup> These herbicides are crucial for controlling annual grasses and some broad-leaved weeds in a variety of crops.<sup>[2][6][8]</sup>

## Synthesis of Alachlor

Alachlor is synthesized through a multi-step process involving the reaction of 2,6-diethylaniline with formaldehyde and chloroacetyl chloride, followed by treatment with methanol.<sup>[9]</sup>

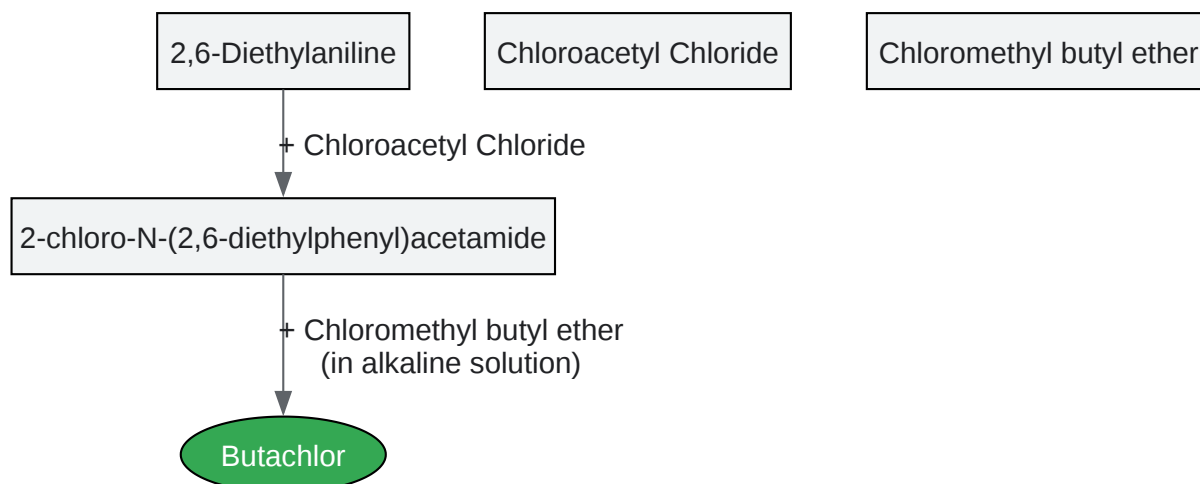


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Caption: Synthetic pathway for Alachlor.

## Synthesis of Butachlor

The commercial production of butachlor involves the reaction of 2,6-diethylaniline with chloroacetyl chloride to form an intermediate, which is then reacted with butyl isocyanate or chloromethyl butyl ether.<sup>[8][10]</sup>



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Caption: Synthetic pathway for Butachlor.

## Synthesis of Metolachlor

Metolachlor synthesis involves the condensation of 2-ethyl-6-methylaniline (a related compound) with methoxyacetone, followed by hydrogenation and acetylation with chloroacetyl chloride.<sup>[11]</sup> While not directly from 2,6-diethylaniline, the synthetic principles are similar and relevant. A patent also describes a one-pot hydrogenation alkylation of 2-methyl-6-ethylaniline with methoxy acetone followed by acylation.<sup>[12]</sup>

## Experimental Protocols

### Synthesis of 2',6'-diethyl-2-chloro acetanilide (Intermediate for Butachlor)

This protocol is based on a patented method for synthesizing a key intermediate for Butachlor.<sup>[10]</sup>

Materials:

- 2,6-Diethylaniline
- Monochloroacetic Acid
- Phosphorus trichloride ( $\text{PCl}_3$ ), Phosphorus oxychloride ( $\text{POCl}_3$ ), or Phosphorus pentachloride ( $\text{PCl}_5$ )

Procedure:

- Combine 2,6-diethylaniline and monochloroacetic acid in a mole ratio of 1:1.15 to 1:1.5.<sup>[10]</sup>
- Add the phosphorus chloride compound, with a mole ratio of 2,6-diethylaniline to the phosphorus compound of 1:0.35 to 1:0.6.<sup>[10]</sup>
- During the addition of the phosphorus compound, maintain the temperature between 50-60 °C.<sup>[10]</sup>

- After the addition is complete, maintain the reaction temperature at 85-105 °C for 1-3 hours.  
[10]
- Upon completion of the reaction, add water and filter out the solid product.
- Dry the solid to obtain 2',6'-diethyl-2-chloro acetanilide. This intermediate can be used in the next step without further purification.[10]

Yield:

- Greater than 95% (with respect to 2,6-diethylaniline).[10]

## Synthesis of Butachlor from 2',6'-diethyl-2-chloro acetanilide

This protocol is a continuation of the synthesis described above.[10]

Materials:

- 2',6'-diethyl-2-chloro acetanilide
- Chloromethyl butyl ether
- A small amount of Butachlor technical 92 as a solvent
- Alkaline aqueous solution

Procedure:

- In a reaction vessel containing a small amount of Butachlor technical 92, dissolve the 2',6'-diethyl-2-chloro acetanilide.
- Add chloromethyl butyl ether in a mole ratio of 1:1 to 1:1.5 relative to the acetanilide.[10]
- Conduct the reaction in an alkaline aqueous solution.
- Maintain the reaction temperature between 10-50 °C.[10]

- The addition of chloromethyl butyl ether should take 0.5-1 hour.[\[10\]](#)
- Allow the reaction to proceed for an additional 0.5-1 hour.[\[10\]](#)

Yield:

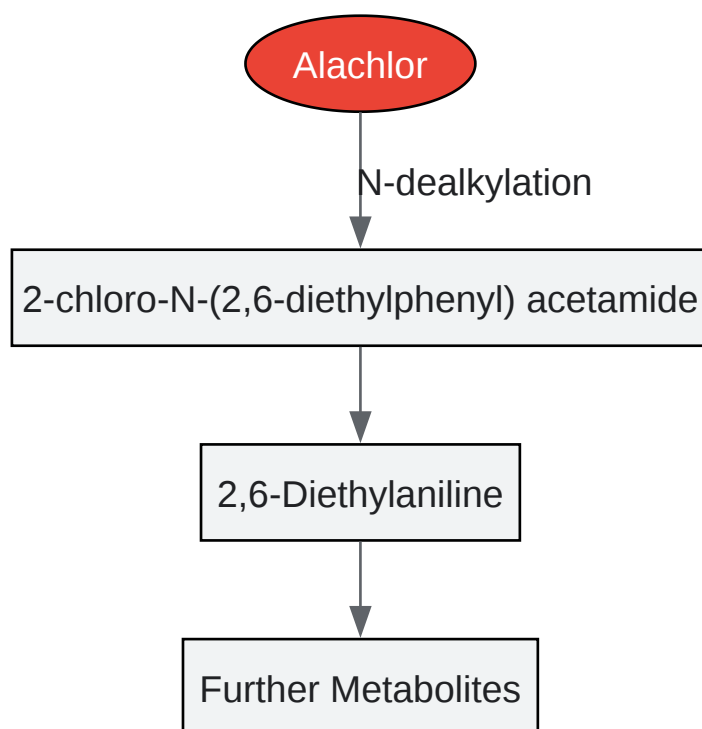
- The overall yield for the synthesis of Butachlor technical 92 is reported to be 90%.[\[10\]](#)

## Quantitative Data Summary

Synthesis Step	Reactants	Molar Ratio	Temperature (°C)	Time (hours)	Yield (%)	Reference
Butachlor Intermediate Synthesis	2,6-Diethylaniline : Monochloroacetic Acid : $\text{PCl}_3$	1 : 1.15-1.5 : 0.35-0.6	85-105	1-3	>95	<a href="#">[10]</a>
Butachlor Synthesis	2',6'-diethyl-2-chloroacetanilide : Chloromethyl butyl ether	1 : 1-1.5	10-50	0.5-1	90 (overall)	<a href="#">[10]</a>

## Metabolic Fate of Derived Herbicides

Herbicides derived from 2,6-diethylaniline, such as Alachlor and Butachlor, undergo microbial degradation in the soil. A common metabolic pathway involves the transformation back to 2,6-diethylaniline.[\[1\]](#)[\[13\]](#) For instance, Alachlor can be degraded to 2-chloro-N-(2,6-diethylphenyl)acetamide, which is further broken down into 2,6-diethylaniline.[\[14\]](#) It is important to note that while the parent herbicides may have varying levels of toxicity, some metabolites like 2,6-diethylaniline have been shown to be mutagenic.[\[15\]](#)



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Caption: Simplified metabolic pathway of Alachlor.

## Safety Information

2,6-Diethylaniline is harmful if swallowed.[13] Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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